In-Depth Technical Guide: Physicochemical Properties of 2-Hydroxy-5-iodobenzamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Hydroxy-5-iodobenzamide*
CAS No.:	*18179-40-3*
Cat. No.:	*B1149336*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Hydroxy-5-iodobenzamide** (CAS No: 18179-40-3), a key chemical intermediate. The document details its quantitative properties, experimental protocols for its synthesis and analysis, and its role as a building block in medicinal chemistry.

Core Physicochemical Properties

2-Hydroxy-5-iodobenzamide is a white to off-white crystalline solid.[1] Its structure, featuring a hydroxyl group, an amide group, and an iodine atom on a benzene ring, imparts specific chemical characteristics relevant to its use in organic synthesis. The presence of the hydroxyl group generally enhances its solubility in polar solvents.[1]

Quantitative Data Summary

The known quantitative physicochemical properties of **2-Hydroxy-5-iodobenzamide** are summarized in the table below for easy reference and comparison.

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Property	Value	Source(s)
Molecular Formula	$C_7H_6INO_2$	[2]
Molecular Weight	263.03 g/mol	[1][2]
Melting Point	186-188 °C	[2]
Boiling Point	345.9 ± 37.0 °C (Predicted)	N/A
Density	2.044 ± 0.06 g/cm³ (Predicted)	N/A
pKa	7.75 ± 0.18 (Predicted)	N/A
Appearance	White to off-white powder	[1]

Note: Boiling point, density, and pKa values are predicted and should be confirmed through experimental validation.

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2-Hydroxy-5-iodobenzamide** are crucial for its application in research and development.

Synthesis: Electrophilic Iodination of Salicylamide

2-Hydroxy-5-iodobenzamide is synthesized via an electrophilic aromatic substitution reaction, specifically the iodination of salicylamide (2-hydroxybenzamide).[3][4][5] The hydroxyl group of salicylamide is a strongly activating ortho-, para- director, while the amide group is a deactivating meta- director. The resulting product is predominantly the 5-iodo substituted compound, para to the powerful hydroxyl directing group.[5][6]

Materials:

- Salicylamide (2-hydroxybenzamide)
- Absolute Ethanol
- Sodium Iodide (NaI)

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- 6% (w/v) Sodium Hypochlorite (NaOCl) solution (household bleach)
- Sodium Thiosulfate ($Na_2S_2O_3$)
- Hydrochloric Acid (HCl)
- Ice bath

Procedure:[4]

- Dissolution: Dissolve approximately 1.0 g of salicylamide in 20 mL of absolute ethanol in a 100-mL round-bottom flask. Gentle warming by hand can aid dissolution.
- Addition of Iodide Source: Once the salicylamide is fully dissolved, add 1.2 g of sodium iodide to the solution and stir until homogeneous.
- Generation of Electrophile: Cool the reaction flask in an ice bath to 0 °C. Remove the flask from the ice bath and quickly add 9.2 mL of 6% sodium hypochlorite solution. The NaOCl oxidizes the iodide ion (I^-) to generate the electrophilic iodine species (I^+).[4][7] Swirl the flask vigorously to ensure complete mixing.
- Quenching: After the reaction proceeds, any excess hypochlorite is quenched by the addition of sodium thiosulfate.
- Neutralization and Precipitation: The reaction mixture is typically basic due to hydroxide ions present in the bleach solution.[3] Hydrochloric acid is added to neutralize the mixture, causing the **2-Hydroxy-5-iodobenzamide** product to precipitate out of the solution.
- Isolation: The solid product is collected via vacuum filtration.

Purification: Recrystallization

The crude product obtained from the synthesis can be purified by recrystallization to remove unreacted starting materials and side products.

Procedure:

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- The crude **2-Hydroxy-5-iodobenzamide** is dissolved in a minimum amount of a suitable hot solvent, such as an ethanol/water mixture.
- The solution is allowed to cool slowly, promoting the formation of pure crystals.
- The purified crystals are then collected by vacuum filtration and dried.

Analysis and Characterization

The identity and purity of the synthesized **2-Hydroxy-5-iodobenzamide** are confirmed using various analytical techniques.

- Melting Point Determination: The melting point of the purified product is measured and compared to the literature value (186-188 °C). A sharp melting range close to the literature value indicates high purity.[3]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule and to confirm the substitution pattern on the aromatic ring. The presence of characteristic peaks for the hydroxyl (-OH), amide (-C=O, -NH_2), and the C-I bonds, along with the fingerprint region pattern for a 1,2,4-trisubstituted benzene ring, confirms the product's structure.[4][6]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR spectroscopy provides detailed information about the chemical environment of the protons on the aromatic ring, confirming the position of the iodine substituent.[5]

Visualizations

The following diagrams illustrate the experimental workflow and the logical relationship of **2-Hydroxy-5-iodobenzamide** in drug development.

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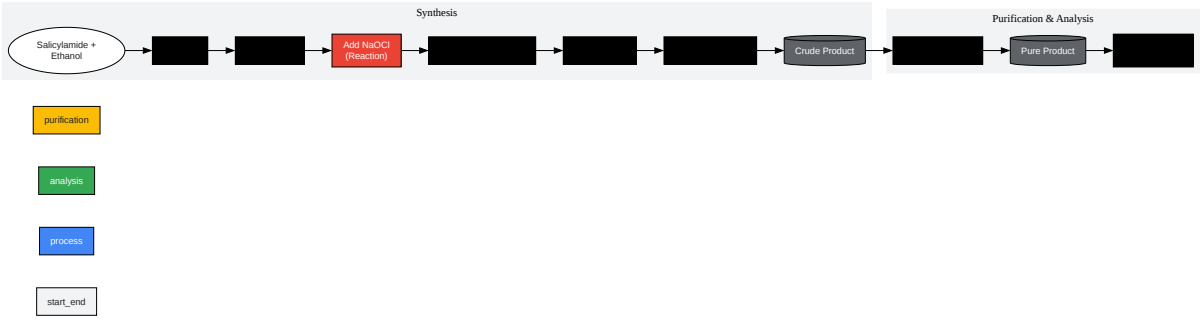

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Synthesis and Purification Workflow for **2-Hydroxy-5-iodobenzamide**.

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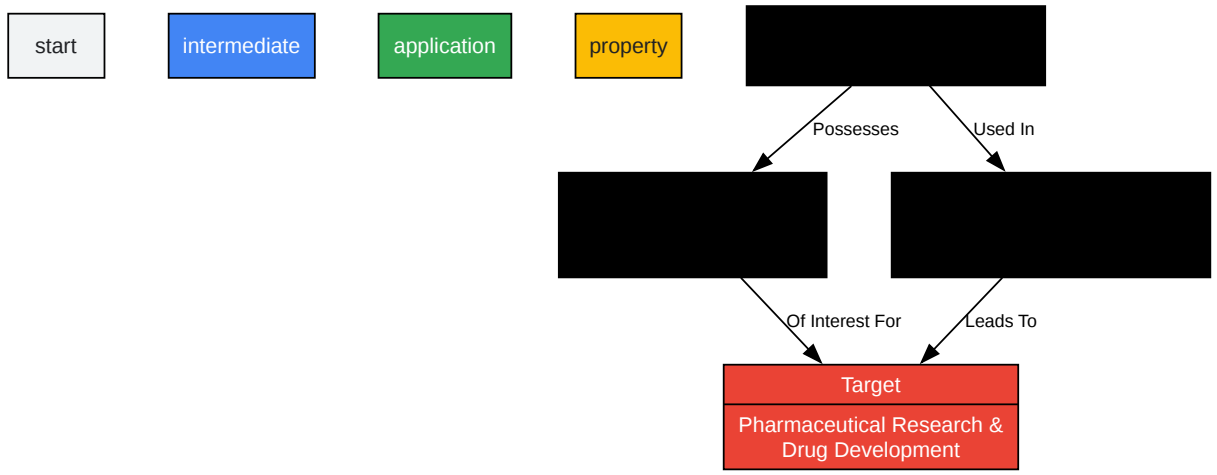

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- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 2-Hydroxy-5-iodobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1149336/docs#in-depth-technical-guide-physicochemical-properties-of-2-hydroxy-5-iodobenzamide]

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